

Application Notes and Protocols: Assessing Skin Barrier Function with Tapinarof

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the techniques used to assess the impact of **Tapinarof** on skin barrier function. **Tapinarof**, a non-steroidal, topical aryl hydrocarbon receptor (AhR) agonist, has demonstrated clinical efficacy in treating inflammatory skin conditions such as plaque psoriasis and atopic dermatitis.[1][2][3] A key aspect of its mechanism of action involves the enhancement of the skin's natural barrier.[1][4]

Mechanism of Action: Tapinarof and the Aryl Hydrocarbon Receptor (AhR) Pathway

Tapinarof's therapeutic effects are mediated through the activation of the Aryl Hydrocarbon Receptor (AhR), a ligand-dependent transcription factor present in various skin cells, including keratinocytes. Upon binding, the **Tapinarof**-AhR complex translocates to the cell nucleus and dimerizes with the AhR nuclear translocator (ARNT). This complex then binds to specific DNA sequences, modulating the expression of target genes. This signaling cascade results in:

- Upregulation of Skin Barrier Proteins: Increased expression of crucial structural proteins such as filaggrin, loricrin, involucrin, and hornerin, which are essential for maintaining the integrity of the stratum corneum.
- Anti-inflammatory Effects: Downregulation of pro-inflammatory cytokines, including those in the IL-17 and Th2 pathways.



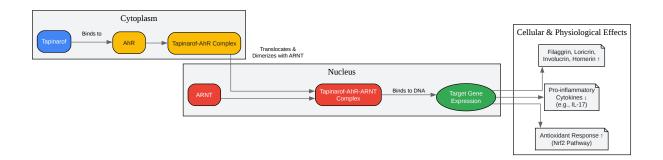




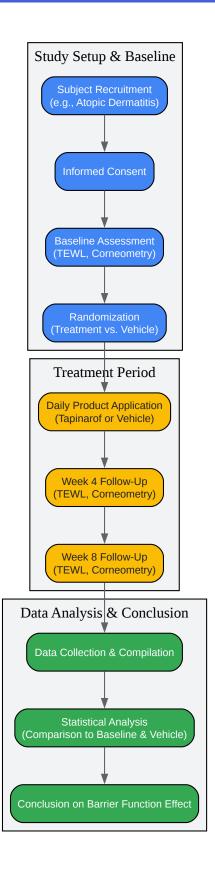
 Antioxidant Response: Activation of the Nrf2 pathway, which enhances the skin's antioxidant defenses.

Below is a diagram illustrating the signaling pathway of **Tapinarof**.













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